

Technical Guide: Calcium Metaborate Powder – Safe Handling & Disposal

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Compound of Interest

Compound Name:	CALCIUM METABORATE POWDER TECHNICAL
CAS No.:	13477-26-4
Cat. No.:	B1143603

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Executive Summary (Immediate Action Card)

Do NOT flush down drains. While Calcium Metaborate is sparingly soluble, the borate ion (

/

) is persistent and toxic to aquatic ecosystems at low concentrations.

- Primary Hazard: Respiratory irritant (dust) and potential reproductive toxin (Borate family).
- Disposal Class: Non-RCRA Hazardous Waste (unless mixed with listed solvents), but must be treated as Chemical Waste.
- Immediate Containment: Segregate from strong acids. Store in a cool, dry place.
- Waste Stream: Solid Chemical Waste (Non-Halogenated).

Chemical Profile & Hazard Assessment

To ensure scientific integrity in our safety protocols, we must understand the causality of the hazards. We are not just disposing of a white powder; we are managing the lifecycle of the Boron species.

The Boron Toxicity Mechanism

Calcium Metaborate (

or

) hydrolyzes in the presence of moisture and acids to release Boric Acid (

).

- **Reproductive Toxicity:** Borates are classified in many jurisdictions (including the EU under REACH) as Repr. 1B (may damage fertility or the unborn child). While Calcium Metaborate is often less regulated than Boric Acid, it acts as a borate donor.
- **Aquatic Bioaccumulation:** Boron is an essential micronutrient for plants but becomes toxic at narrow thresholds (chronic toxicity values for aquatic life can be as low as 1.0 mg B/L). Standard municipal wastewater treatment does not effectively remove boron.

Physical Properties Relevant to Disposal[1]

Property	Value	Implication for Disposal
CAS Number	13701-64-9	Use for waste labeling/manifests.
Solubility (Water)	0.4% @ 25°C (Sparingly Soluble)	Do not attempt to dissolve for liquid disposal. Dispose as solid.
pH (Aqueous Slurry)	~9.0 - 10.0 (Alkaline)	Incompatible with Acids. Mixing with acidic waste solubilizes the boron, increasing environmental mobility.
Appearance	White Crystalline Powder	High dust potential. Requires N95/P100 respiratory protection.

Technical Disposal Protocol

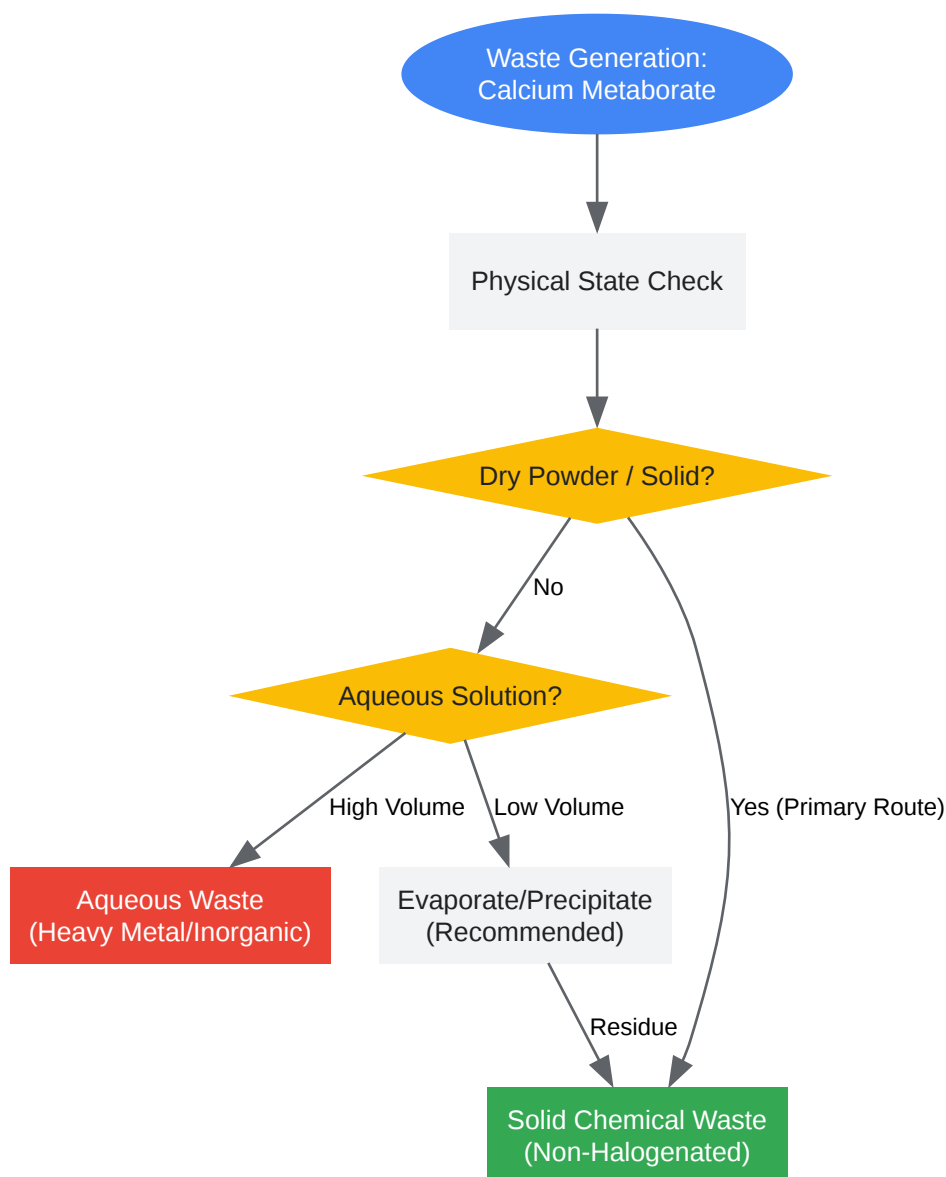
Pre-Disposal Stabilization (The "Self-Validating" Step)

Before disposal, you must validate the state of the material.

- Test: Verify the material is dry and neutral.
- Logic: If the powder is wet or has been in contact with acids, it may be generating Boric Acid crystals.
- Action: If wet, allow to dry in a fume hood before bagging to prevent bag degradation or internal pressure changes.

Workflow Visualization

The following diagram outlines the decision logic for segregating Calcium Metaborate waste.



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Figure 1: Decision matrix for segregating Calcium Metaborate waste streams. Note that solid disposal is the preferred route due to low water solubility.

Step-by-Step Disposal Procedure

Scenario A: Pure Powder or Spill Cleanup (Solid)

Objective: Contain dust and prevent environmental leaching.

- PPE Donning:

- Nitrile gloves (0.11mm min).
- Safety goggles (ANSI Z87.1).
- Respiratory Protection: N95 or P100 respirator is mandatory if handling >50g or sweeping spills, as borate dust is a potent respiratory irritant.
- Containment:
 - Do not sweep vigorously. Use a dustpan and brush with a gentle motion, or use a HEPA vacuum designated for chemical cleanup.
 - Place waste into a clear polyethylene bag (6 mil thickness).
- Labeling:
 - Attach a hazardous waste label.
 - Constituents: "Calcium Metaborate, 100%".^[1]
 - Hazard Checkboxes: Toxic (Delayed/Chronic), Irritant.
- Secondary Containment:
 - Place the sealed bag into a rigid fiber drum or plastic pail designated for "Solid Inorganic Waste."

Scenario B: Contaminated Aqueous Solutions

Objective: Prevent precipitation in drain lines and aquatic toxicity.

- Assessment: If the concentration is <0.1%, some facilities allow drain disposal only if permitted by local wastewater permits. However, best practice dictates collection.
- Collection:
 - Pour into a High-Density Polyethylene (HDPE) carboy.

- Compatibility Check: Ensure the carboy does not contain strong acids (Sulfuric, Hydrochloric).[2] Acidification will convert Calcium Metaborate to Boric Acid (), which may alter the specific gravity and solubility profile.
- Labeling:
 - Label as "Aqueous Waste - Inorganic - Borates".
 - pH Range: 9-10 (unless mixed).

Regulatory Compliance & Documentation

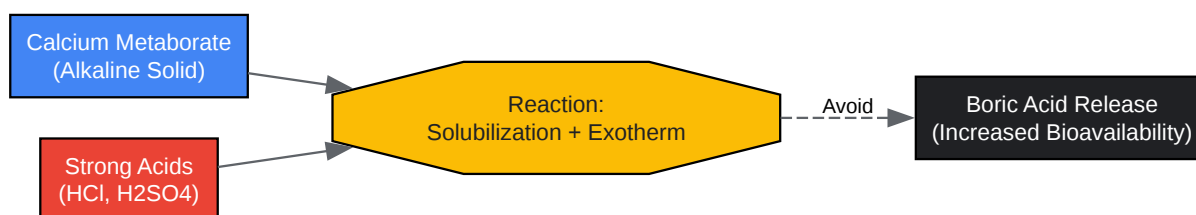
RCRA Status (USA)

Calcium Metaborate is not a P-listed or U-listed hazardous waste under the Resource Conservation and Recovery Act (RCRA) [1]. However, it falls under the "duty of care."

- Characteristic Waste: It generally does not meet the definition of Ignitable, Corrosive, Reactive, or Toxic (TCLP) unless contaminated with other substances.
- State Regulations: California (Cal/EPA) regulates borates more strictly. Always check state-specific "presumptive hazardous waste" lists.

Handling Incompatibilities

The following diagram illustrates the chemical logic behind storage and waste segregation.



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Figure 2: Chemical incompatibility pathway. Mixing Calcium Metaborate with strong acids solubilizes the boron, complicating waste treatment.

References

- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations - Title 40 CFR Parts 260-273. Washington, D.C. [[Link](#)]
- National Institutes of Health (NIH) - PubChem. Calcium Metaborate Compound Summary (CID 10290800). [[Link](#)]
- European Chemicals Agency (ECHA). Substance Information: Calcium Metaborate (EC Number 237-224-5). [[Link](#)]
- New Jersey Department of Health. Hazardous Substance Fact Sheet: Borate Compounds. [[Link](#)]

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Sources

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- 2. [nj.gov](https://www.nj.gov) [[nj.gov](https://www.nj.gov)]
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